

A Technical Guide to 6-Aminohexanenitrile for Research Applications

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Compound of Interest

Compound Name: 6-Aminohexanenitrile

Cat. No.: B1265705

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides core technical information on **6-aminohexanenitrile**, a key intermediate in various research and industrial applications. This document outlines its primary suppliers for research-grade material, details a representative synthesis protocol, and visualizes key chemical pathways and experimental workflows.

Core Properties of 6-Aminohexanenitrile

Property	Value	Reference
CAS Number	2432-74-8	[1] [2]
Molecular Formula	C ₆ H ₁₂ N ₂	[1] [2]
Molecular Weight	112.17 g/mol	[2]
Appearance	Colorless to light yellow liquid	[1]
Synonyms	6-Aminocapronitrile, 5-Cyanopentylamine	[2]

Key Suppliers of Research-Grade 6-Aminohexanenitrile

For researchers requiring high-purity **6-aminohexanenitrile**, several reputable suppliers offer various grades and quantities. The following table summarizes key offerings from prominent vendors to facilitate easy comparison for procurement.

Supplier	Purity	Available Quantities	Catalog Number
Sigma-Aldrich	95%	1 g, 5 g, 25 g	149459
TCI America	>98.0% (GC)	5 g, 25 g	A1453
Alfa Aesar	97%	5 g, 25 g, 100 g	A14539
Chem-Impex International	97%+	5 g, 25 g, 100 g	01968
Oakwood Chemical	97%	5 g, 25 g, 100 g	044574
Santa Cruz Biotechnology	≥95%	1 g, 5 g	sc-239530

Note: Availability and catalog numbers are subject to change. Please refer to the suppliers' websites for the most current information.

Experimental Protocols: Synthesis of 6-Aminohexanenitrile

The industrial production of **6-aminohexanenitrile** is primarily achieved through the selective catalytic hydrogenation of adiponitrile. The following protocol is a representative laboratory-scale procedure derived from established industrial processes.

Catalytic Hydrogenation of Adiponitrile

This process involves the partial hydrogenation of adiponitrile to yield **6-aminohexanenitrile**. Further hydrogenation can lead to the formation of hexamethylenediamine. Selectivity towards **6-aminohexanenitrile** is controlled by reaction conditions and catalyst choice.

Materials:

- Adiponitrile (ADN)
- Raney Nickel (or a supported nickel catalyst, e.g., Ni/SiO₂)
- Ethanol (or another suitable solvent)
- Hydrogen gas (H₂)
- High-pressure reactor (autoclave) equipped with a stirrer, temperature and pressure controls.

Procedure:

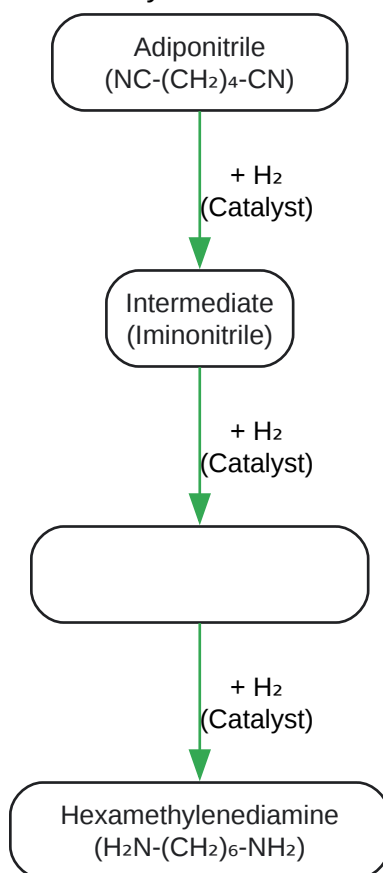
- **Catalyst Preparation:** Activate the Raney Nickel catalyst according to the manufacturer's instructions. For supported catalysts, pretreatment such as reduction under a hydrogen flow at an elevated temperature may be required.
- **Reaction Setup:** In a high-pressure reactor, charge the adiponitrile and the solvent. A typical ratio would be 1:1 to 1:5 by weight of adiponitrile to solvent.
- **Catalyst Addition:** Add the activated catalyst to the reactor under an inert atmosphere to prevent deactivation. The catalyst loading can range from 1% to 10% by weight relative to the adiponitrile.
- **Reaction Conditions:** Seal the reactor and purge it several times with nitrogen, followed by hydrogen. Pressurize the reactor with hydrogen to the desired pressure (typically 3-10 MPa). Heat the reactor to the reaction temperature (generally between 70°C and 150°C) with constant stirring.
- **Monitoring the Reaction:** Monitor the reaction progress by taking samples periodically and analyzing them by gas chromatography (GC) to determine the conversion of adiponitrile and the selectivity towards **6-aminohexanenitrile**.
- **Reaction Work-up:** After the desired conversion is reached, cool the reactor to room temperature and carefully vent the hydrogen gas. Filter the reaction mixture to remove the catalyst.

- Purification: The **6-aminohexanenitrile** can be purified from the crude reaction mixture by fractional distillation under reduced pressure.

Visualizing Key Pathways and Workflows

To further aid researchers, the following diagrams illustrate the core synthesis pathway of **6-aminohexanenitrile** and a general experimental workflow for its application in research.

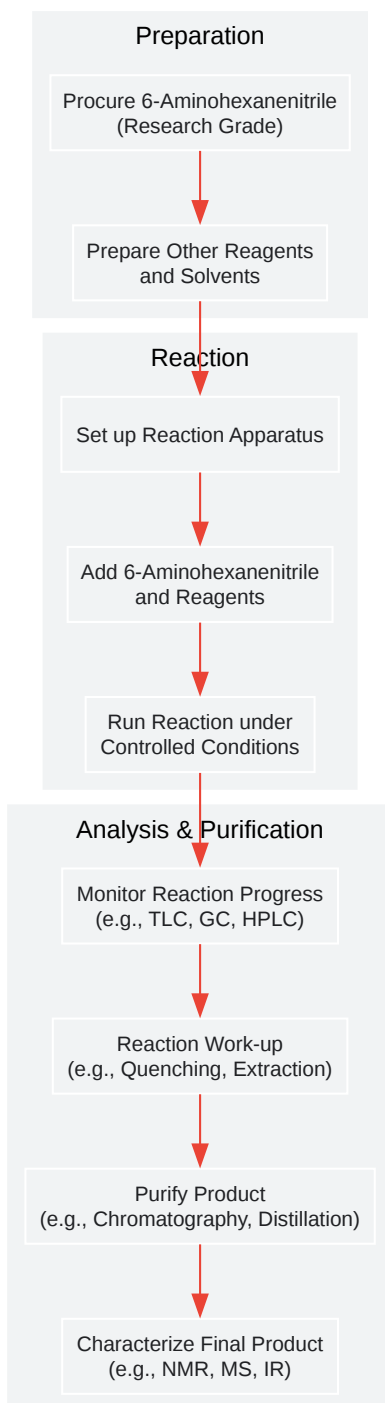
Synthesis Pathway of 6-Aminohexanenitrile



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Caption: Catalytic hydrogenation of adiponitrile to **6-aminohexanenitrile**.

General Experimental Workflow



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Caption: A typical workflow for using **6-aminohexanenitrile** in a research setting.

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References

- 1. [PDF] Hydrogenation of Adiponitrile to Hexamethylenediamine over Raney Ni and Co Catalysts | Semantic Scholar [semanticscholar.org]
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